

ML094: A Potent and Selective Inhibitor of 15-Lipoxygenase-1

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Compound of Interest

Compound Name: ML094

Cat. No.: B1663232

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the lipoxygenase inhibitor **ML094**, detailing its selectivity and the experimental protocols for its validation.

ML094 has been identified as a highly potent inhibitor of human 15-lipoxygenase-1 (15-LOX-1), an enzyme implicated in various inflammatory diseases.[1] While exhibiting impressive in vitro activity, it is crucial to note that **ML094** has demonstrated a lack of efficacy in cell-based assays.[1][2] This guide delves into the specifics of **ML094**'s selectivity against other human lipoxygenase isoforms.

Quantitative Selectivity Profile of ML094

The inhibitory activity of **ML094** was assessed against a panel of human lipoxygenase enzymes to determine its selectivity. The half-maximal inhibitory concentration (IC50) values are summarized in the table below.

Enzyme Target	ML094 IC50	Reference Compound (if applicable)
Human 15-LOX-1 (12/15-LOX)	14 nM	-
Human 5-LOX	> 50 µM	-
Human 12-LOX	> 50 µM	-
Human 15-LOX-2	> 50 µM	-

Data sourced from quantitative high-throughput screening (qHTS) and subsequent selectivity profiling.

The data clearly indicates that **ML094** is a highly selective inhibitor for 15-LOX-1, with significantly lower to no activity against other major lipoxygenase isoforms at concentrations up to 50 μ M.

Comparative Analysis with Other Lipoxygenase Inhibitors

To provide a broader context, the following table compares the IC₅₀ values of other known lipoxygenase inhibitors.

Inhibitor	15-LOX-1 IC ₅₀	5-LOX IC ₅₀	12-LOX IC ₅₀	15-LOX-2 IC ₅₀
ML094	14 nM	> 50 μ M	> 50 μ M	> 50 μ M
ML351	200 nM	> 50 μ M	> 50 μ M	> 50 μ M
PD-146176	810 nM	-	-	-
BLX-2477	99 nM	-	-	-

Note: Data for comparative inhibitors is sourced from various publications and may have been determined under different experimental conditions.

Experimental Protocols

The determination of lipoxygenase inhibition by **ML094** was primarily conducted using a biochemical UV-Vis spectrophotometric assay.

Lipoxygenase Inhibition Assay (UV-Vis based)

This assay measures the enzymatic activity of lipoxygenases by monitoring the formation of conjugated dienes, which absorb light at 234 nm.

Materials:

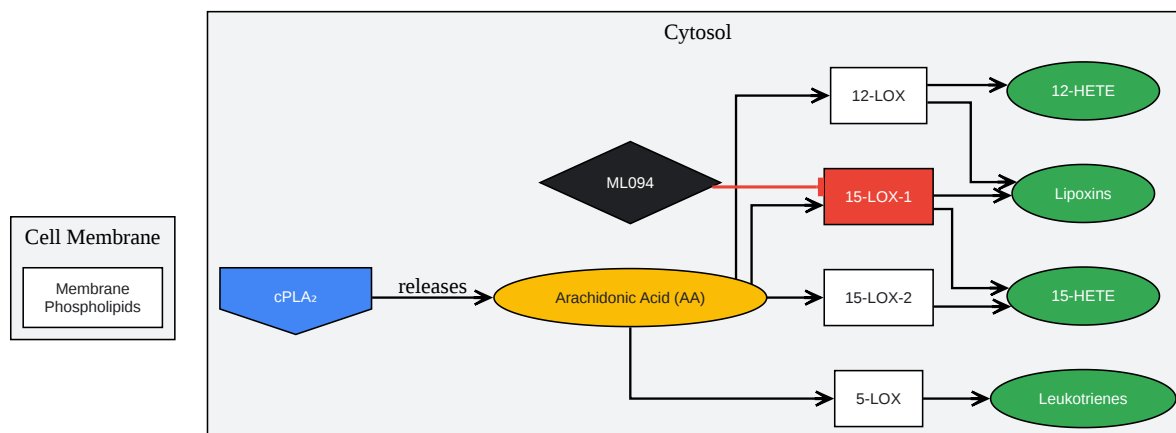
- Purified recombinant human lipoxygenase enzymes (15-LOX-1, 5-LOX, 12-LOX, 15-LOX-2)
- Arachidonic acid (substrate)
- **ML094** (test inhibitor)
- Dimethyl sulfoxide (DMSO, for inhibitor dilution)
- Assay Buffer (e.g., Tris-HCl or phosphate buffer, pH 7.4)
- UV-Vis Spectrophotometer

Procedure:

- **Enzyme Preparation:** A working solution of the specific lipoxygenase enzyme is prepared in the assay buffer.
- **Inhibitor Preparation:** **ML094** is serially diluted in DMSO to achieve a range of desired concentrations.
- **Reaction Mixture:** The reaction is initiated by adding the lipoxygenase enzyme to the assay buffer containing the substrate (arachidonic acid) and the test inhibitor (**ML094**) or DMSO control.
- **Spectrophotometric Measurement:** The increase in absorbance at 234 nm is monitored over time, which corresponds to the rate of product formation.
- **Data Analysis:** The initial reaction rates are calculated from the linear portion of the absorbance curve. The percent inhibition for each **ML094** concentration is determined relative to the DMSO control.
- **IC₅₀ Determination:** The IC₅₀ value is calculated by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Visualizing the Lipoxygenase Pathway and Inhibition

The following diagrams illustrate the arachidonic acid cascade and the point of inhibition by **ML094**.



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Caption: Arachidonic acid cascade and **ML094**'s selective inhibition of 15-LOX-1.



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Caption: Workflow for determining the IC₅₀ of **ML094** against lipoxygenases.

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References

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- 2. pubs.acs.org [pubs.acs.org]
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